

A Technical Guide to the Natural Occurrence and Biosynthesis of Sulfonium Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfonium

Cat. No.: B1226848

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the natural occurrence and biosynthetic pathways of key **sulfonium** compounds. Focusing on S-adenosylmethionine (SAM), S-methylmethionine (SMM), and dimethylsulfoniopropionate (DMSP), this document details their distribution in nature, the enzymatic processes governing their formation, and the experimental protocols for their quantification and study.

Natural Occurrence of Sulfonium Compounds

Sulfonium compounds, characterized by a positively charged sulfur atom bonded to three organic substituents, are found across diverse biological systems, where they serve crucial roles as metabolic intermediates, signaling molecules, and osmolytes.

S-Adenosylmethionine (SAM)

S-adenosylmethionine, also known as AdoMet, is a ubiquitous **sulfonium** compound found in nearly all living organisms, from bacteria to mammals. It is a cornerstone of cellular metabolism, acting as the primary methyl group donor in a vast array of transmethylation reactions essential for the synthesis and modification of DNA, RNA, proteins, and lipids.^[1] Its central role makes it indispensable for processes like epigenetic regulation, signal transduction, and polyamine biosynthesis.^{[1][2]} Due to its instability and rapid turnover, its concentration is tightly regulated within cells.

S-Methylmethionine (SMM)

S-Methylmethionine (SMM), sometimes referred to as "vitamin U," is particularly abundant in the plant kingdom.[3] It is found in a wide variety of flowering plants and serves as a key molecule for methionine storage and long-distance sulfur transport via the phloem.[3][4] It is biosynthesized from methionine and SAM.[3] Significant concentrations of SMM have been identified in common vegetables, making it a component of the human diet.[1]

Dimethylsulfoniopropionate (DMSP)

Dimethylsulfoniopropionate (DMSP) is one of the most abundant organosulfur molecules on Earth, with an estimated 1 to 10 billion tonnes produced annually.[5] Its primary producers are marine microorganisms, including phytoplankton (especially dinoflagellates and haptophytes), macroalgae, and some species of marine bacteria.[5][6] DMSP is also found in some terrestrial and salt-marsh plants, such as *Spartina* and sugarcane.[7] In these organisms, DMSP functions as a highly effective osmoprotectant, antioxidant, and cryoprotectant.[5] Furthermore, it is the major precursor to the climatically active gas dimethyl sulfide (DMS), which plays a significant role in the global sulfur cycle and cloud formation.[5]

Quantitative Data on Sulfonium Compounds

The concentrations of **sulfonium** compounds vary significantly depending on the organism, tissue type, developmental stage, and environmental conditions. The following tables summarize representative quantitative data from the literature.

Table 1: Concentration of S-Adenosylmethionine (SAM) in Various Tissues

Organism/Tissue	Concentration	Reference(s)
Rat Liver	50 - 100 nmol/g tissue	
Mouse Liver	~60 nmol/g tissue	
Mouse Kidney	~30 nmol/g tissue	
Mouse Embryo (Neurulation)	~1.5 pmol/embryo	

| Human Plasma (Healthy Adult) | 120.6 ± 18.1 nM | |

Table 2: Concentration of S-Methylmethionine (SMM) in Plant Tissues

Plant Source	Concentration (mg/100 g fresh weight)	Reference(s)
Kohlrabi	81 - 110	[1]
Cabbage	53 - 104	[1]
Tomatoes	45 - 83	[1]
Celery	38 - 78	[1]
Leeks	66 - 75	[1]
Turnip	51 - 72	[1]
Garlic Leaves	44 - 64	[1]
Beetroot	22 - 37	[1]
Raspberries	27	[1]

| Strawberries | 14 - 25 |[1] |

Table 3: Intracellular Concentration of Dimethylsulfoniopropionate (DMSP) in Marine Phytoplankton

Phytoplankton Group	Median Concentration (pmol/cell)	Concentration Range (pmol/cell)	Reference(s)
Dinoflagellates	0.173	0.00011 - 14.7	[7]
Haptophytes	0.016	0.00037 - 0.148	[7]
Diatoms	0.007	0.0006 - 0.257	[7]
Chlorophytes	0.001	0.00015 - 0.012	[7]

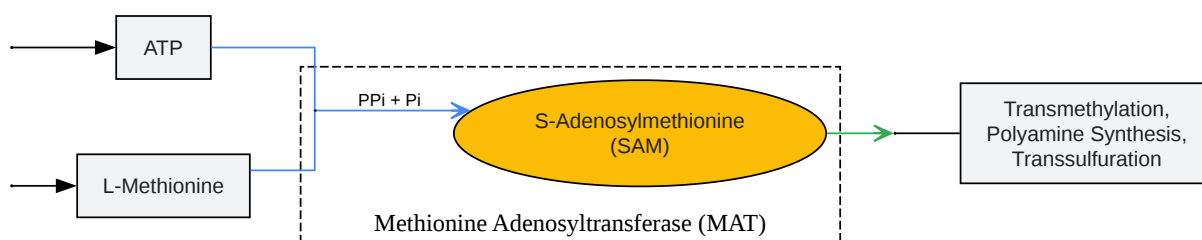
| Cyanobacteria | 0.000009 | 0.000007 - 0.00001 |[7] |

Biosynthesis of Sulfonium Compounds

The biosynthetic pathways of **sulfonium** compounds originate from the amino acid methionine and involve a series of highly specific enzymatic reactions.

Biosynthesis of S-Adenosylmethionine (SAM)

The synthesis of SAM is a fundamental metabolic process that occurs in a single, two-step reaction catalyzed by the enzyme Methionine Adenosyltransferase (MAT), also known as SAM synthetase. This enzyme facilitates the transfer of the adenosyl group from an ATP molecule to the sulfur atom of methionine. This unusual reaction is a key entry point for methionine into its various metabolic fates.^[2]

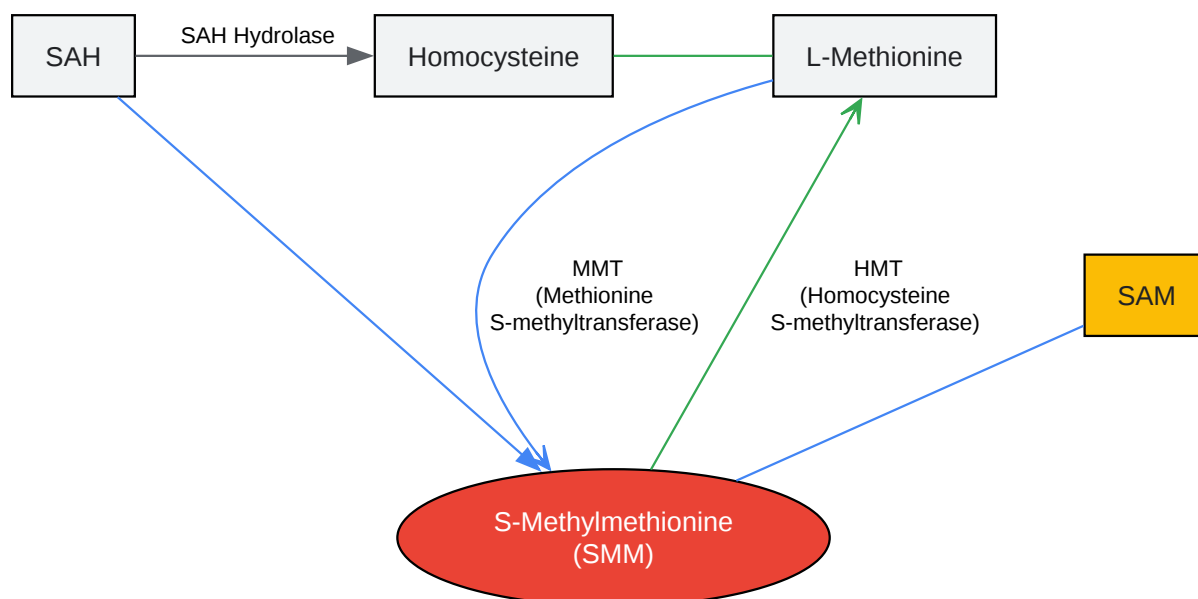


[Click to download full resolution via product page](#)

Biosynthesis of S-Adenosylmethionine (SAM).

Biosynthesis of S-Methylmethionine (SMM) - The SMM Cycle

In flowering plants, SMM is synthesized from methionine via the SMM cycle. This cycle serves not only to produce SMM for transport but also to regulate the cellular pools of methionine and SAM. The two core enzymes in this cycle are Methionine S-methyltransferase (MMT), which synthesizes SMM from methionine using SAM as the methyl donor, and Homocysteine S-methyltransferase (HMT), which regenerates two molecules of methionine by transferring the methyl group from SMM to homocysteine.



[Click to download full resolution via product page](#)

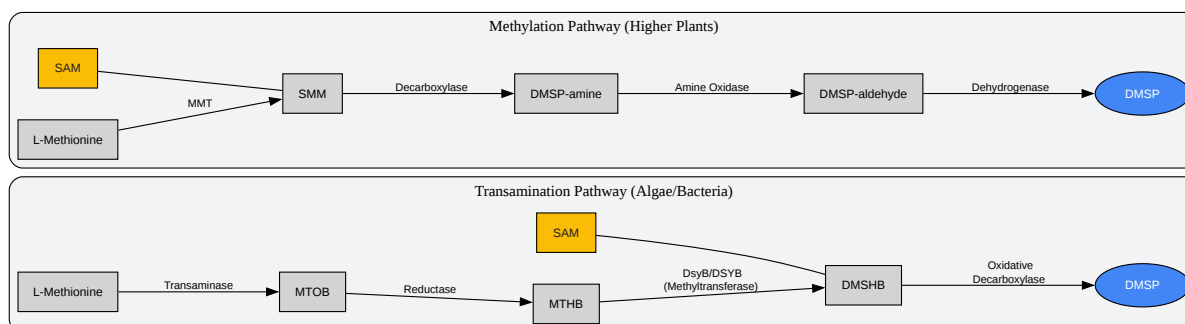
The S-Methylmethionine (SMM) Cycle in Plants.

Biosynthesis of Dimethylsulfoniopropionate (DMSP)

DMSP is synthesized from methionine via several distinct pathways depending on the organism.

A. **Transamination Pathway (Marine Algae & Bacteria)**: This is believed to be the most widespread pathway in the marine environment. It begins with the transamination of methionine to 4-methylthio-2-oxobutyrate (MTOB). Subsequent reduction, S-methylation, and oxidative decarboxylation steps lead to the formation of DMSP. The key methylation step, converting 4-methylthio-2-hydroxybutyrate (MTHB) to 4-dimethylsulfonio-2-hydroxybutyrate (DMSHB), is catalyzed by the methyltransferase DsyB in bacteria or its homolog DSYB in algae.

B. **Methylation Pathway (Higher Plants)**: In plants like *Spartina*, the pathway initiates with the methylation of methionine to SMM, followed by decarboxylation, transamination, and oxidation to yield DMSP.^[5]



[Click to download full resolution via product page](#)

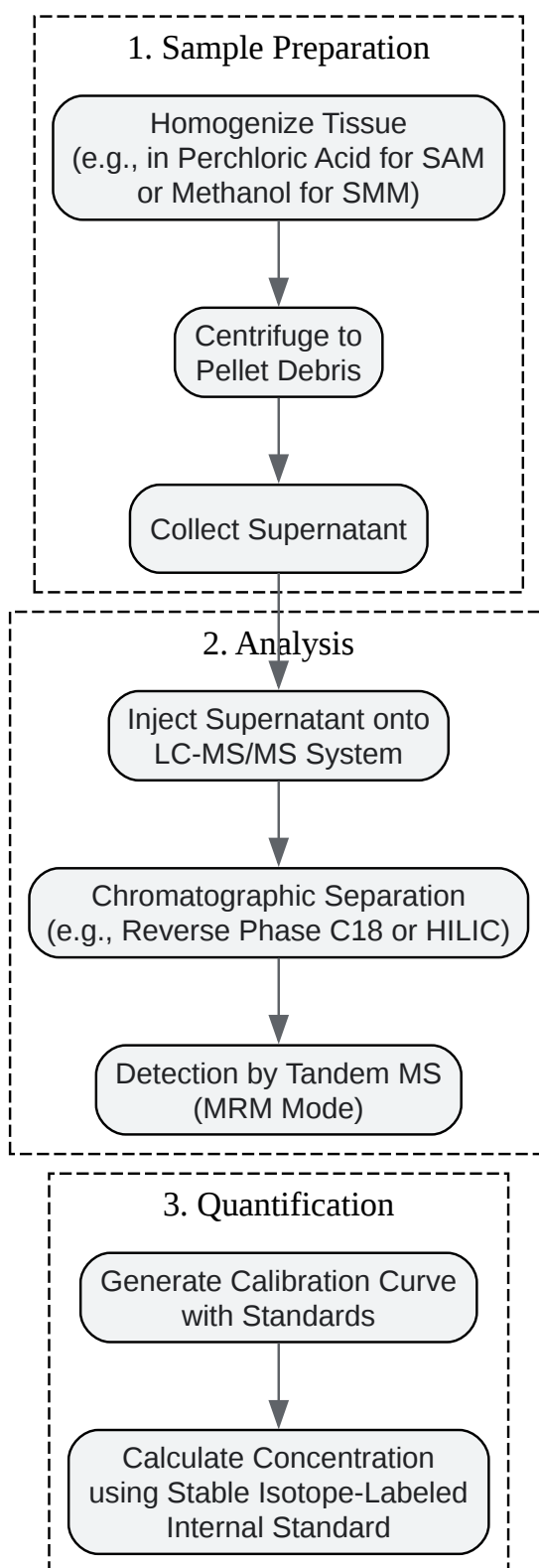
Major Biosynthetic Pathways of DMSP.

Experimental Protocols

Accurate quantification and characterization of **sulfonium** compounds and their related enzymes are critical for research. This section provides detailed methodologies for key experimental procedures.

Workflow for Quantification of Sulfonium Compounds

The general workflow involves extraction from a biological matrix, separation by chromatography, and detection by mass spectrometry. For DMSP, a common alternative is chemical hydrolysis to the volatile DMS, followed by gas chromatography.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rtsf.natsci.msu.edu [rtsf.natsci.msu.edu]
- 2. researchgate.net [researchgate.net]
- 3. Homocysteine Assay Kit (Fluorometric) (ab228559) | Abcam [abcam.com]
- 4. Biochemical Assay Development for Histone Methyltransferases Using a Transcreeener-Based Assay for S-Adenosylhomocysteine. - National Genomics Data Center (CNGB-NGDC) [ngdc.cncb.ac.cn]
- 5. Quantitation of S-methylmethionine in raw vegetables and green malt by a stable isotope dilution assay using LC-MS/MS: comparison with dimethyl sulfide formation after heat treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. labtest.com.br [labtest.com.br]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Natural Occurrence and Biosynthesis of Sulfonium Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1226848#natural-occurrence-and-biosynthesis-of-sulfonium-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com